

# Physical and chemical properties of Ethyl 5-Methyloxazole-4-carboxylate

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## Compound of Interest

|                |                                     |
|----------------|-------------------------------------|
| Compound Name: | Ethyl 5-Methyloxazole-4-carboxylate |
| Cat. No.:      | B104019                             |

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## An In-depth Technical Guide to Ethyl 5-Methyloxazole-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and potential applications of **Ethyl 5-Methyloxazole-4-carboxylate**. This compound is a valuable intermediate in the pharmaceutical and agrochemical industries.

## Core Compound Properties

**Ethyl 5-Methyloxazole-4-carboxylate**, with the CAS number 32968-44-8, is a key building block in organic synthesis.<sup>[1]</sup> Its molecular formula is C<sub>7</sub>H<sub>9</sub>NO<sub>3</sub>, and it has a molecular weight of 155.15 g/mol .<sup>[1][2][3][4]</sup> This compound typically appears as a clear liquid.<sup>[1][5]</sup>

## Physicochemical Data

| Property            | Value   | Source(s)   |
|---------------------|---|---|
| CAS Number          | 32968-44-8                                    | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Formula   | C <sub>7</sub> H <sub>9</sub> NO <sub>3</sub> | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Molecular Weight    | 155.15 g/mol                                  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> |
| Appearance          | Liquid, Clear                                 | <a href="#">[1]</a> <a href="#">[5]</a>   |
| Boiling Point       | 208.5±20.0 °C (Predicted)                     | <a href="#">[2]</a>   |
| Density             | 1.139±0.06 g/cm <sup>3</sup> (Predicted)      | <a href="#">[2]</a>   |
| Purity              | ≥ 95% (HPLC), 97% (GC-MS)                     | <a href="#">[1]</a> <a href="#">[5]</a>   |
| Storage Temperature | 0-8°C   | <a href="#">[1]</a> <a href="#">[2]</a>   |

## Spectroscopic and Computational Data

| Property                       | Value                        | Source(s)           |
|--------------------------------|------------------------------|---------------------|
| InChI Key                      | JJBNOPBTDFKFKLT-UHFFFAOYSA-N | <a href="#">[5]</a> |
| XLogP3                         | 1.3                          | <a href="#">[3]</a> |
| Hydrogen Bond Acceptor Count   | 4                            | <a href="#">[3]</a> |
| Rotatable Bond Count           | 3                            | <a href="#">[3]</a> |
| Exact Mass                     | 155.058243149                | <a href="#">[3]</a> |
| Topological Polar Surface Area | 52.3 Å <sup>2</sup>          | <a href="#">[3]</a> |

## Synthesis Protocol

A general and efficient procedure for the synthesis of **Ethyl 5-Methyloxazole-4-carboxylate** has been reported. This method provides a good yield and high purity of the final product.

## Experimental Procedure

### Step 1: Activation of the Carboxylic Acid

- Dissolve the corresponding carboxylic acid (0.307 mol) in 350 ml of tetrahydrofuran (THF).
- Add 1,1'-Carbonyldiimidazole (CDI) (59.7 g, 0.368 mol) in portions to the solution.
- Heat the resulting mixture at 55°C for 1 hour.
- Cool the mixture to 0°C.

### Step 2: Cyclization Reaction

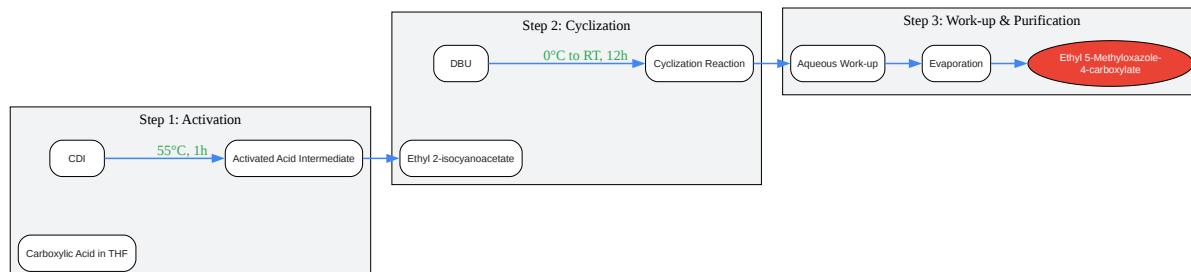
- To the cooled mixture, add Ethyl 2-isocyanoacetate (41.6 g, 0.368 mol) in one portion.
- Add 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) (56.0 g, 0.368 mol) dropwise at 0°C.
- Stir the resulting mixture at room temperature for 12 hours.

### Step 3: Work-up and Purification

- Evaporate the THF under reduced pressure.
- Dissolve the residue in 500 ml of ethyl acetate (EtOAc).
- Wash the organic phase with a 10% aqueous solution of citric acid (300 ml), water (500 ml), and brine (300 ml).
- Dry the organic phase over sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>).
- Evaporate the solvent under reduced pressure to yield **Ethyl 5-methyloxazole-4-carboxylate** as a yellowish liquid.

This protocol has been reported to produce a yield of 35.7 g (75%).[\[3\]](#)

## Synthetic Workflow



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Caption: Synthetic workflow for **Ethyl 5-Methyloxazole-4-carboxylate**.

## Applications and Biological Relevance

**Ethyl 5-Methyloxazole-4-carboxylate** is a versatile intermediate with significant applications in the synthesis of more complex molecules.<sup>[1]</sup>

## Pharmaceutical Synthesis

This compound is a key precursor in the synthesis of various pharmaceuticals.<sup>[1][2]</sup> It is notably used in the development of anti-inflammatory and analgesic drugs.<sup>[1]</sup> One of its significant applications is in the synthetic pathway of Leflunomide, an active pharmaceutical ingredient.<sup>[6]</sup>

## Agrochemicals

In the field of agricultural chemistry, **Ethyl 5-Methyloxazole-4-carboxylate** is utilized in the formulation of agrochemicals, contributing to the development of more effective crop protection products.<sup>[1]</sup>

## Flavor and Fragrance Industry

The compound also finds use in the flavor and fragrance industry, where it is incorporated into formulations to provide unique sensory profiles.[\[1\]](#)

While specific signaling pathways involving **Ethyl 5-Methyloxazole-4-carboxylate** are not extensively detailed in the available literature, the broader class of oxazole and isoxazole derivatives is known for a wide range of biological activities, including herbicidal and fungicidal properties.[\[7\]](#) Further research may elucidate the specific biological targets and mechanisms of action for this particular compound.

## Safety and Handling

For detailed safety and handling information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier. Standard laboratory safety protocols should be followed when working with this chemical, including the use of personal protective equipment (PPE) such as gloves and safety glasses. The compound should be handled in a well-ventilated area.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)